

In-Depth Technical Guide: 9-Deacetyltaxinine E (CAS 284672-78-2)

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Compound of Interest

Compound Name: 9-Deacetyltaxinine E

Cat. No.: B15591866

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For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Deacetyltaxinine E, with the Chemical Abstracts Service (CAS) number 284672-78-2, is a naturally occurring diterpenoid. It has been isolated from various species of the yew tree, notably from the seeds of *Taxus mairei* and *Taxus × media*. As a member of the taxane family, which includes the well-known chemotherapeutic agent paclitaxel, **9-Deacetyltaxinine E** is of interest to the scientific community for its potential biological activities. This document provides a summary of the available technical information on this compound.

Chemical Properties

9-Deacetyltaxinine E is a complex diterpenoid molecule. Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	284672-78-2	N/A
Molecular Formula	C ₃₅ H ₄₄ O ₉	[1]
Molecular Weight	608.72 g/mol	[1]
IUPAC Name	(2aR,4S,4aS,6R,9S,11S,12S,12aR,12bS)-4,6,9,12-tetraacetoxy-12b-hydroxy-2a,3,4,4a,5,6,9,10,11,12,12a,12b-dodecahydro-11-methyl-8,11-methano-1H-cyclodeca[3]benzo[1,2-b]oxete-5-one	N/A
Synonyms	9-Deacetyltaxinine E	[1]
Predicted Density	1.21±0.1 g/cm ³	[1]
Predicted Boiling Point	661.3±55.0 °C	[1]
Natural Source	Seeds of <i>Taxus mairei</i> and <i>Taxus × media</i>	N/A

Biological Activity and Mechanism of Action

While the *Taxus* genus is a rich source of compounds with potent biological activities, including anti-inflammatory and cytotoxic effects, specific in-depth studies detailing the biological profile of **9-Deacetyltaxinine E** are not extensively available in the public domain. Extracts from *Taxus × media* have been noted for their pharmacological potential, including anti-inflammatory and antimicrobial properties. However, the specific contribution of **9-Deacetyltaxinine E** to these effects has not been fully elucidated.

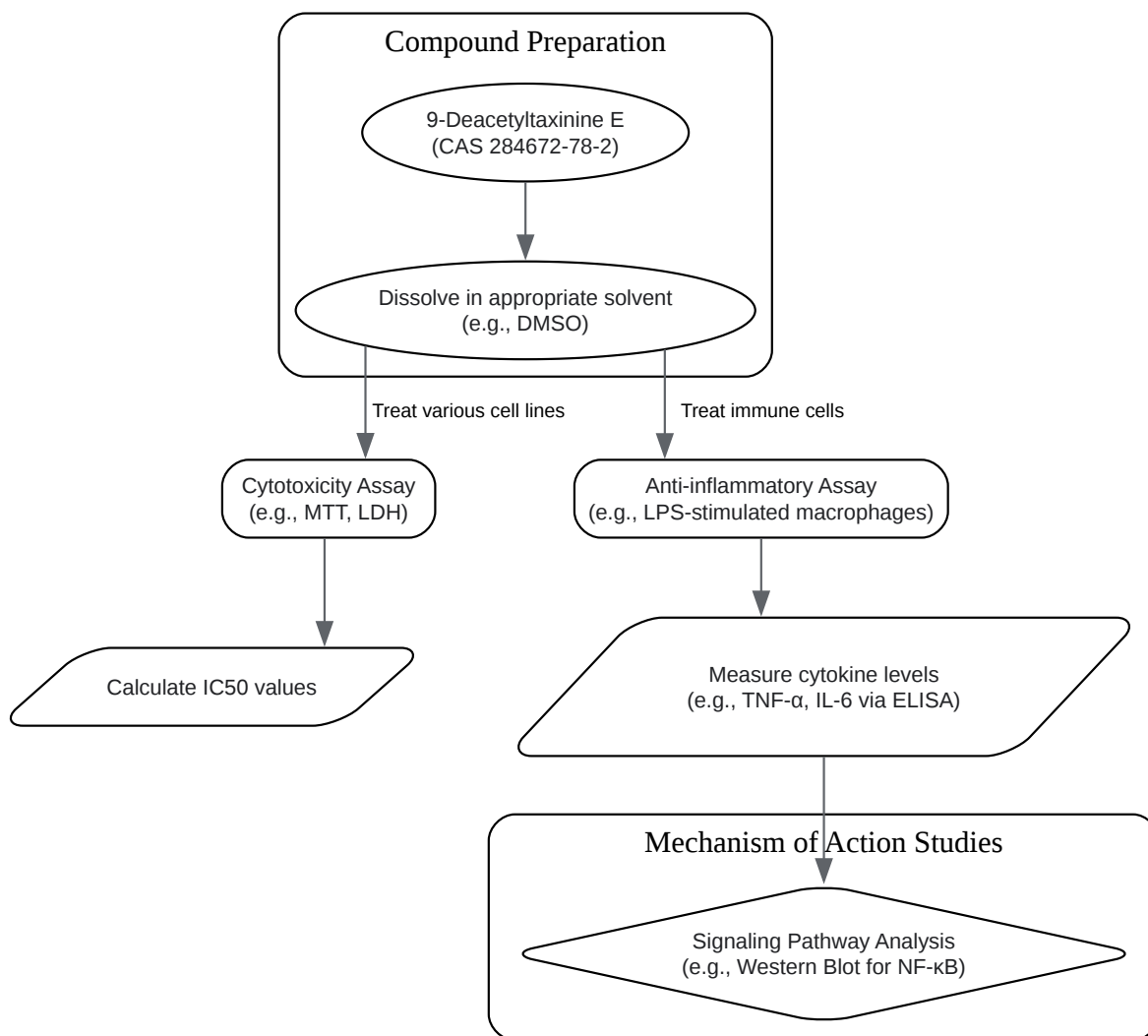
Research on other taxane diterpenoids suggests that potential mechanisms of action could involve interaction with cellular signaling pathways. For instance, other compounds from *Taxus* species have been shown to influence pathways such as NF-κB, which is a key regulator of the inflammatory response.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **9-Deacetyltaxinine E** are not readily available in published literature. However, for researchers interested in investigating the properties of this compound, standard assays for cytotoxicity and anti-inflammatory activity can be employed.

General Experimental Workflow for Biological Screening

Below is a generalized workflow that could be adapted for the study of **9-Deacetyltaxinine E**.



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Caption: A general experimental workflow for the biological evaluation of **9-Deacetyltaxinine E**.

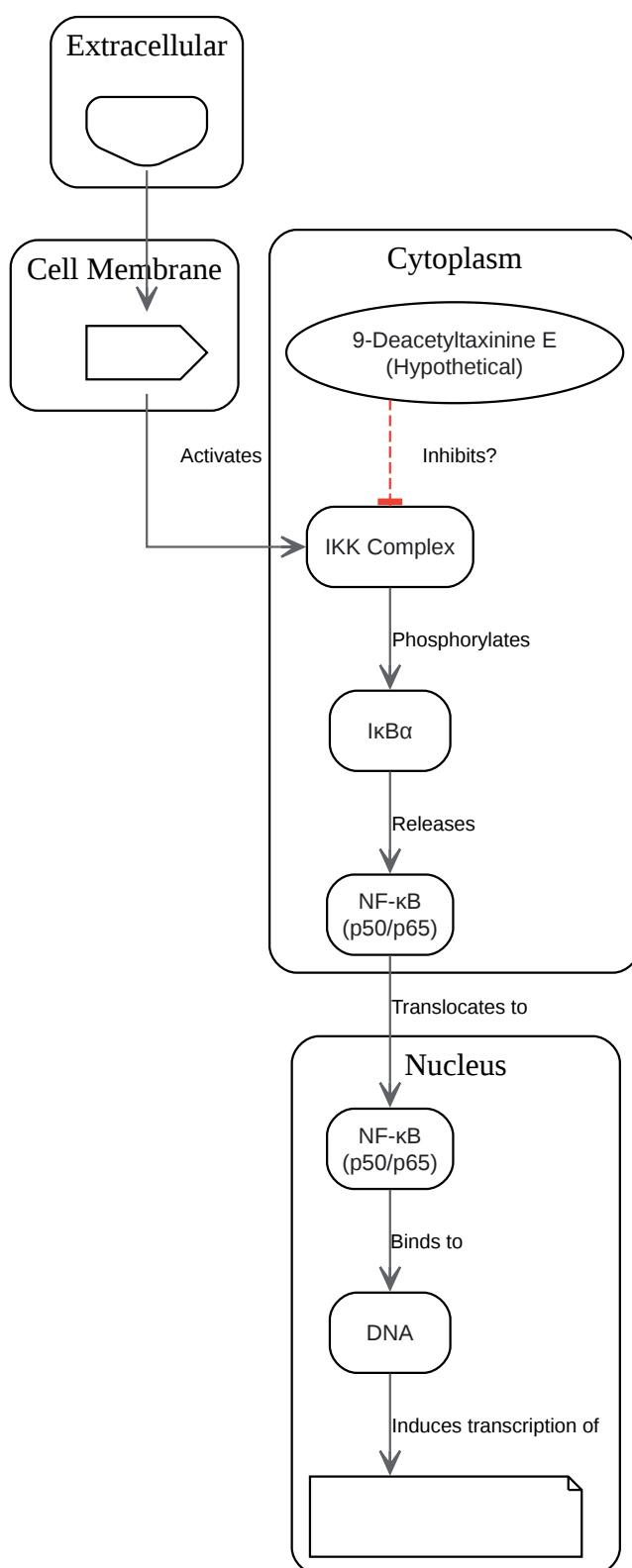
Potential Signaling Pathways

Based on the activities of other compounds isolated from *Taxus* species, a potential area of investigation for **9-Deacetyltaxinine E** would be its effect on inflammatory signaling pathways.

The NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is a primary candidate.

Hypothetical NF- κ B Signaling Pathway Inhibition

The following diagram illustrates a simplified, hypothetical mechanism by which a compound like **9-Deacetyltaxinine E** might exert anti-inflammatory effects through the inhibition of the NF- κ B pathway.



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Caption: A hypothetical model of NF-κB pathway inhibition by **9-Deacetyltaxinine E**.

Conclusion

9-Deacetyltaxinine E is a structurally characterized diterpenoid from the *Taxus* genus. While its chemical properties are documented, there is a notable absence of comprehensive public data on its specific biological activities and mechanisms of action. The information provided here serves as a foundational guide for researchers and drug development professionals interested in exploring the potential of this natural product. Further investigation is warranted to fully characterize its pharmacological profile and to determine if it possesses therapeutic potential similar to other taxane compounds.

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References

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